

# Fmoc-NH-PEG3-CH<sub>2</sub>COOH: A Comprehensive Technical Safety Guide

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## Compound of Interest

Compound Name: Fmoc-NH-PEG3-CH<sub>2</sub>COOH

Cat. No.: B607501

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Fmoc-NH-PEG3-CH<sub>2</sub>COOH** (CAS No. 139338-72-0), a heterobifunctional PEG linker commonly utilized in peptide synthesis and bioconjugation. The information herein is synthesized from publicly available Safety Data Sheets (SDS) from various chemical suppliers. It is imperative to consult the specific SDS provided by your supplier before handling this chemical.

## Section 1: Chemical and Physical Properties

**Fmoc-NH-PEG3-CH<sub>2</sub>COOH** is a PEG derivative containing an Fmoc-protected amine and a terminal carboxylic acid.<sup>[1][2][3][4]</sup> The hydrophilic PEG spacer enhances solubility in aqueous media.<sup>[1][2][3][4]</sup>

Property	Value	Source(s)
CAS Number	139338-72-0	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>23</sub> H <sub>27</sub> NO <sub>7</sub>	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	429.47 g/mol	<a href="#">[3]</a>
Appearance	Colorless to light yellow viscous liquid or solid	<a href="#">[6]</a>
Melting Point	46°C	<a href="#">[6]</a>
Boiling Point	658.9 ± 50.0 °C (Predicted)	<a href="#">[6]</a>
Density	1.248 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[6]</a>
Solubility	Soluble in DMSO	<a href="#">[6]</a>

## Section 2: Hazard Identification and GHS Classification

There is some discrepancy among suppliers regarding the GHS classification of **Fmoc-NH-PEG3-CH<sub>2</sub>COOH**. While some sources state that it is not a hazardous substance, others provide specific hazard and precautionary statements.[\[1\]](#) This highlights the importance of consulting the supplier-specific SDS.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements (H-codes)
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.

Note: The hazard information is based on sources that provide a GHS classification. Not all suppliers classify this compound as hazardous.

## Precautionary Statements (P-codes)

A comprehensive list of precautionary statements is provided by some suppliers. These should be strictly followed to ensure safe handling.

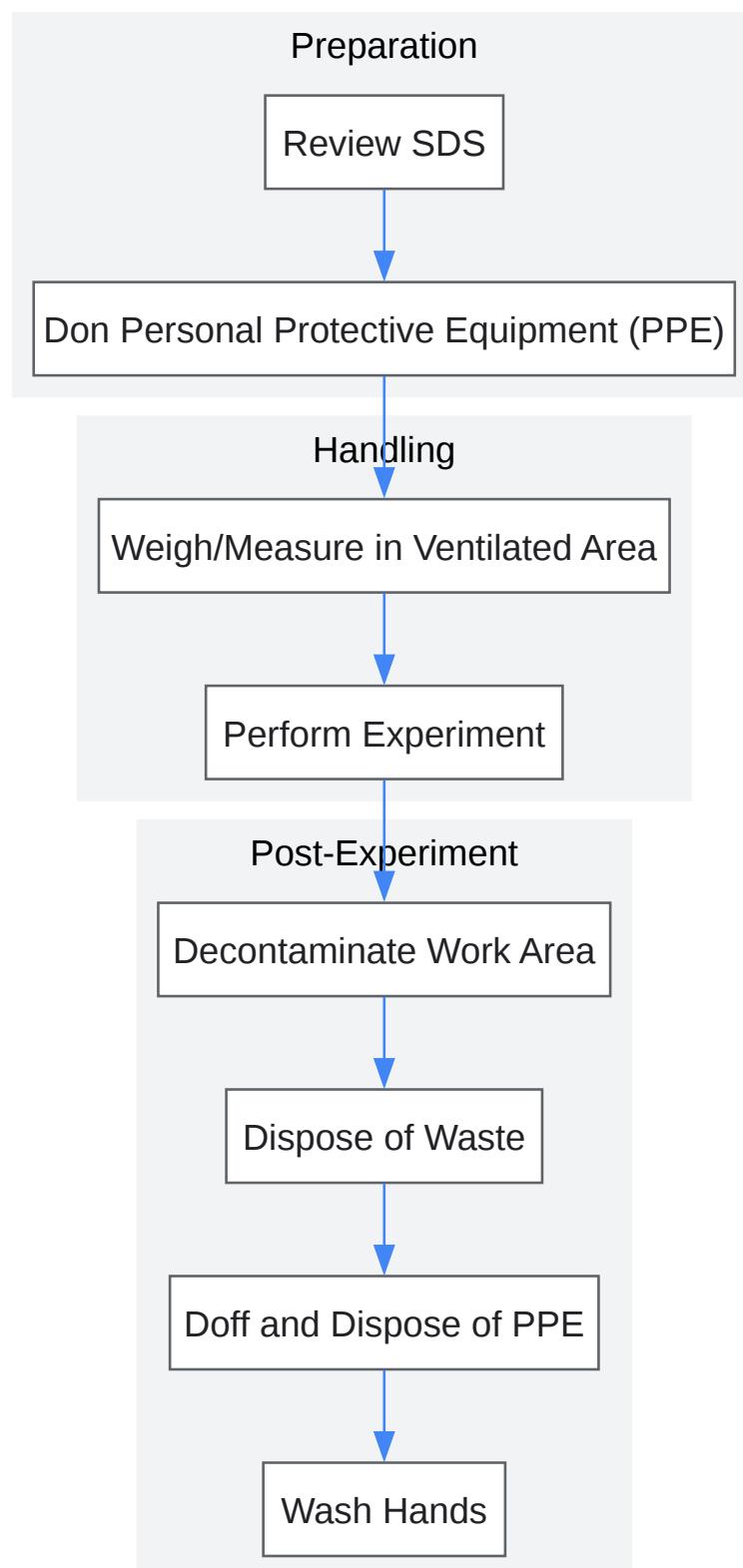
Category	Precautionary Statements
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/ eye protection/ face protection.
Response	P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P330: Rinse mouth.
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

## Section 3: Experimental Protocols and Handling

Detailed experimental protocols for the safety assessment of **Fmoc-NH-PEG3-CH<sub>2</sub>COOH** are not publicly available. The information provided is based on standard laboratory procedures for handling chemical reagents.

### General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of **Fmoc-NH-PEG3-CH<sub>2</sub>COOH** in a laboratory setting.



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Figure 1: General laboratory workflow for handling **Fmoc-NH-PEG3-CH<sub>2</sub>COOH**.

## Personal Protective Equipment (PPE)

Based on the potential hazards, the following PPE is recommended.

Personal Protective Equipment (PPE)			
Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Recommended Gear			
Safety glasses with side-shields or goggles	Chemical-resistant gloves (e.g., nitrile)	Laboratory coat	Use in a well-ventilated area. Respirator may be needed for large quantities or if dust is generated.

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Figure 2: Recommended Personal Protective Equipment (PPE).

## Section 4: Emergency Procedures

In case of exposure or emergency, follow these first-aid and emergency measures.

### First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. <a href="#">[5]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. <a href="#">[5]</a>
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. <a href="#">[5]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[5]</a>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[5]

## Accidental Release Measures

- Personal Precautions: Avoid dust formation and contact with skin and eyes. Use personal protective equipment. Ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5]
- Methods for Cleaning Up: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[5]

## Section 5: Storage and Disposal

Proper storage and disposal are crucial for maintaining chemical integrity and ensuring safety.

### Storage Conditions

Parameter	Recommendation	Source(s)
Temperature	Store at -20°C, -5°C, or 2-8°C. Consult supplier for specific recommendations.	[1][3]
Container	Keep container tightly closed in a dry and well-ventilated place.	[5]
Incompatibilities	Avoid strong oxidizing agents.	

### Disposal

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not discharge into the environment.[5]

## Section 6: Toxicological Information

The toxicological properties of **Fmoc-NH-PEG3-CH<sub>2</sub>COOH** have not been thoroughly investigated.<sup>[1]</sup> The available information is based on the GHS classifications provided by some suppliers.

- Acute Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Irritation: Causes serious eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.
- Specific Target Organ Toxicity - Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

Disclaimer: This document is intended for informational purposes only and is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer or supplier. Always refer to the SDS for the most current and comprehensive safety information.

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## References

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